

(S)-(-)-N-Benzyl-1-phenylethanolamine structural formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Benzyl-1-phenylethanolamine*

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An In-Depth Technical Guide to (S)-(-)-N-Benzyl-1-phenylethanolamine

Abstract

(S)-(-)-N-Benzyl-1-phenylethanolamine, a chiral secondary amine, is a cornerstone molecule in the field of asymmetric synthesis and stereochemistry. Its utility is primarily derived from its defined stereocenter, which enables it to serve as a highly effective chiral resolving agent for racemic acids and as a versatile chiral building block for the synthesis of enantiomerically pure pharmaceuticals and fine chemicals. This guide provides a comprehensive overview of its structural features, physicochemical properties, validated synthetic protocols, and core applications, with a focus on the mechanistic principles that underpin its function. It is intended for researchers, chemists, and professionals in drug development who require a deep technical understanding of this reagent.

Structural Elucidation and Physicochemical Properties

The functionality of (S)-(-)-**N-Benzyl-1-phenylethanamine** is intrinsically linked to its three-dimensional structure. The nomenclature itself provides a precise description of the molecule:

- **1-Phenylethanamine:** This forms the backbone of the molecule, consisting of an ethylamine chain with a phenyl group attached to the first carbon. This carbon is also the stereocenter.
- **(S)-:** This prefix denotes the absolute configuration of the chiral center according to the Cahn-Ingold-Prelog (CIP) priority rules. For this molecule, the priority of the substituents on the chiral carbon is: 1. The amino group (-NH-), 2. The phenyl group (-C₆H₅), 3. The methyl group (-CH₃), and 4. The hydrogen atom (-H). With the lowest priority group (H) pointing away, the sequence from highest to lowest priority traces a counter-clockwise path, defining it as (S).
- **(-)-:** This indicates that the compound is levorotatory, meaning it rotates the plane of plane-polarized light to the left (counter-clockwise). It is an experimentally determined property and does not have a direct, predictable relationship with the (S) configuration.
- **N-Benzyl:** A benzyl group (-CH₂C₆H₅) is attached to the nitrogen atom of the amine, making it a secondary amine.

The presence of the benzyl group significantly enhances its efficacy as a resolving agent compared to its primary amine precursor, (S)-1-phenylethylamine, by promoting stronger crystal lattice interactions through π - π stacking.^[1]

Chemical Structure:

Physicochemical Data

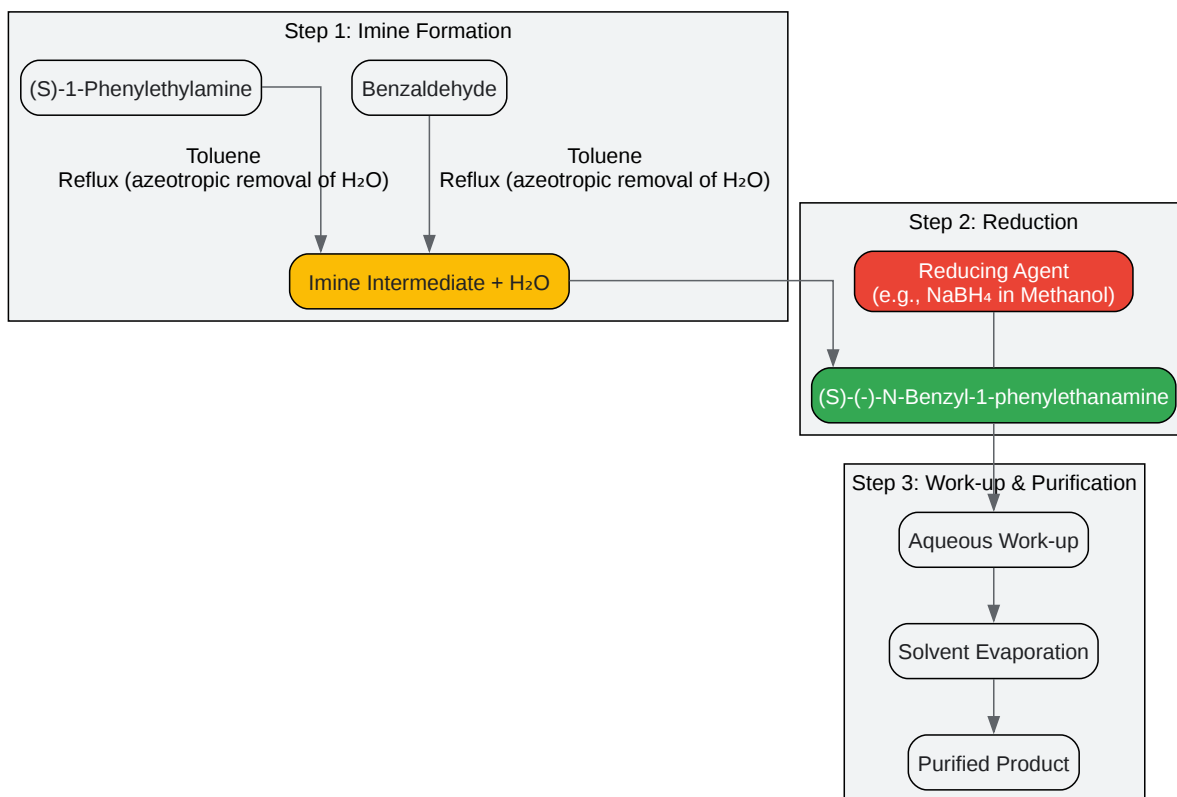
The key physical and chemical properties are summarized below for quick reference.^{[2][3][4][5]}

Property	Value
CAS Number	17480-69-2[6][7]
Molecular Formula	C ₁₅ H ₁₇ N[3]
Molecular Weight	211.30 g/mol [3][4]
Appearance	Colorless to light yellow clear liquid[5]
Density	1.01 g/mL at 25 °C[2][4]
Boiling Point	~171 °C at 15 mmHg[2][4]
Refractive Index	n _{20/D} 1.563[2][4]
Specific Rotation [α]	-38.0° to -41.0° (neat)[4]
Solubility	Soluble in chloroform, methanol, DMSO[5]

Synthesis of (S)-(-)-N-Benzyl-1-phenylethylamine

The most common and efficient method for synthesizing N-benzyl-1-phenylethylamine is through the reductive amination of a primary amine with an aldehyde.[8][9] This two-step, one-pot process involves the initial formation of an imine, which is then reduced to the target secondary amine. To ensure the stereochemical integrity of the product, a chiral starting material, (S)-(-)-1-phenylethylamine, is used.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis via reductive amination.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of the (R)-enantiomer. [\[10\]](#)

Materials:

- (S)-(-)-1-Phenylethylamine (1.0 eq)
- Benzaldehyde (1.05 eq)
- Toluene
- Anhydrous Methanol
- Sodium borohydride (NaBH_4) (1.05 eq)
- Deionized Water
- Toluene or Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Dean-Stark apparatus, round-bottom flask, condenser, magnetic stirrer, ice bath.

Procedure:

- Imine Formation:
 - To a round-bottom flask equipped with a Dean-Stark trap and condenser, add (S)-(-)-1-phenylethylamine (1.0 eq) and toluene.
 - Add benzaldehyde (1.05 eq) to the solution.
 - Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap via azeotropic distillation.
 - Monitor the reaction by TLC or GC until the starting amine is consumed (typically 2-4 hours).

- Once complete, allow the reaction to cool to room temperature and remove the toluene under reduced pressure. The resulting residue is the crude imine.
- Reduction:
 - Dissolve the crude imine in anhydrous methanol and cool the solution to 0 °C in an ice bath.
 - Slowly add sodium borohydride (1.05 eq) in small portions to control the exothermic reaction and prevent excessive foaming.
 - Stir the mixture at 0 °C for an additional 2-3 hours. Monitor the disappearance of the imine by TLC.
- Work-up and Purification:
 - Once the reduction is complete, carefully quench the reaction by slowly adding deionized water.
 - Remove the methanol under reduced pressure.
 - Partition the remaining residue between water and an organic solvent like toluene or ethyl acetate.
 - Separate the organic layer. Extract the aqueous layer two more times with the organic solvent.
 - Combine the organic extracts and dry over anhydrous MgSO_4 or Na_2SO_4 .
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product as an oil.
 - Further purification can be achieved by vacuum distillation if necessary. The final product should be characterized by ^1H NMR and its optical rotation measured to confirm purity and stereochemical integrity.

Application as a Chiral Resolving Agent

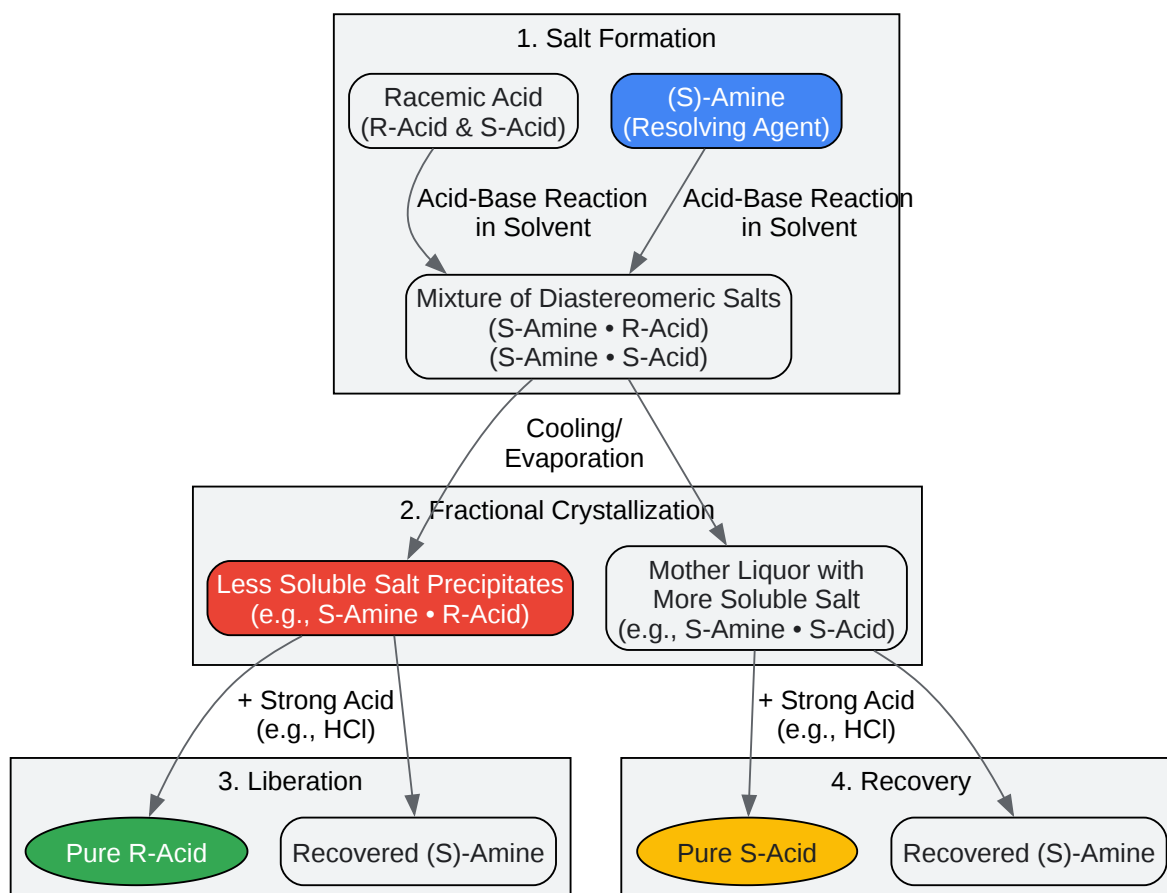
The primary industrial and laboratory application of (S)-(-)-**N-Benzyl-1-phenylethanamine** is the resolution of racemic carboxylic acids.^{[1][11]} Resolution is a technique to separate a racemic mixture (a 50:50 mixture of two enantiomers) into its individual enantiomeric components.

Mechanism of Resolution:

The process relies on the reaction between the chiral amine (a base) and the racemic acid. This acid-base reaction forms a pair of diastereomeric salts. Diastereomers, unlike enantiomers, have different physical properties, including solubility. This difference allows for their separation by fractional crystallization.

- **Salt Formation:** The (S)-amine reacts with the (R/S)-acid to form two salts: [(S)-amine·(R)-acid] and [(S)-amine·(S)-acid].
- **Differential Solubility:** These two diastereomeric salts will have different solubilities in a given solvent. Typically, one salt is significantly less soluble than the other.
- **Fractional Crystallization:** By carefully choosing a solvent and controlling the temperature, the less soluble diastereomeric salt will selectively precipitate out of the solution.^[1]
- **Separation & Liberation:** The precipitated salt is isolated by filtration. The purified acid enantiomer is then recovered (liberated) by treating the salt with a strong acid (like HCl) to protonate the amine, making it water-soluble, and allowing the desired acid enantiomer to be extracted into an organic solvent. The resolving agent can also be recovered from the aqueous layer by basification and extraction.

Chiral Resolution Workflow Diagram



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Caption: Mechanism of chiral resolution using a chiral amine.

Spectroscopic Characterization

Confirmation of the structure is achieved through standard spectroscopic methods.

- ¹H NMR: The proton NMR spectrum is characteristic. Key signals include multiplets in the aromatic region (~7.20-7.40 ppm) corresponding to the ten protons of the two phenyl groups, a quartet for the methine proton (-CH) on the chiral center, a singlet for the benzylic protons (-CH₂-), and a doublet for the methyl group (-CH₃) protons.[\[12\]](#)
- IR Spectroscopy: The infrared spectrum will show a characteristic N-H stretch for the secondary amine around 3300-3500 cm⁻¹, aromatic C-H stretches just above 3000 cm⁻¹, and aliphatic C-H stretches just below 3000 cm⁻¹. Strong absorptions corresponding to aromatic C=C stretching will appear in the 1450-1600 cm⁻¹ region.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak (M⁺) at m/z = 211. A prominent base peak is often observed at m/z = 91, corresponding to the stable benzyl cation [C₇H₇]⁺. Another significant fragment is often seen at m/z = 196, corresponding to the loss of a methyl group.[\[12\]](#)

Safety and Handling

(S)-(-)-**N-Benzyl-1-phenylethanamine** is a hazardous chemical and must be handled with appropriate precautions.[\[3\]](#)[\[6\]](#)

- Hazards: It is classified as harmful if swallowed and causes severe skin burns and serious eye damage.[\[3\]](#)[\[6\]](#) It may also cause respiratory irritation.
- Personal Protective Equipment (PPE): Use chemical-resistant gloves, safety goggles or a face shield, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Store locked up.[\[6\]](#)

Always consult the latest Safety Data Sheet (SDS) from the supplier before use.[\[6\]](#)[\[7\]](#)

Conclusion

(S)-(-)-**N-Benzyl-1-phenylethanamine** is a powerful and indispensable tool in stereochemistry. Its well-defined chiral structure, combined with the steric and electronic properties of its benzyl

and phenyl groups, makes it an exemplary agent for the separation of enantiomers. A thorough understanding of its synthesis, properties, and the mechanisms behind its applications is crucial for its effective and safe use in research and development, particularly in the synthesis of single-enantiomer active pharmaceutical ingredients.

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- To cite this document: BenchChem. [(S)-(-)-N-Benzyl-1-phenylethylamine structural formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207000/docs#s-n-benzyl-1-phenylethylamine-structural-formula\]](https://www.benchchem.com/product/b1207000/docs#s-n-benzyl-1-phenylethylamine-structural-formula)

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